

An In-depth Technical Guide to the Safety and Handling of Methyl Diethylphosphonoacetate

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Compound of Interest

Compound Name: Methyl diethylphosphonoacetate

Cat. No.: B091671

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **methyl diethylphosphonoacetate** (CAS No. 1067-74-9), a reagent commonly used in chemical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Methyl diethylphosphonoacetate is a combustible liquid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C7H15O5P
Molecular Weight	210.16 g/mol
Appearance	Clear, colorless to faint yellow liquid[2]
Odor	No information available[3]
Boiling Point	127 - 131 °C @ 9 mmHg[3]
Flash Point	> 110 °C (> 230 °F)[3]
Density	1.145 g/mL at 25 °C
Refractive Index	n20/D 1.433
Solubility	Miscible with tetrahydrofuran[2]

Hazard Identification and Classification

Methyl diethylphosphonoacetate is classified as a hazardous substance. The primary hazards are skin and eye irritation.[1][3][4] It may also cause respiratory irritation.[4]

Hazard Classification	Category
Skin Corrosion/Irritation	Category 2[1][3]
Serious Eye Damage/Eye Irritation	Category 2[1][3]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[3]
GHS Signal Word	Warning[3][4]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[5]

Toxicology

The toxicological properties of **methyl diethylphosphonoacetate** have not been fully investigated.^[3] Limited data suggests moderate to high toxicity for aliphatic, aromatic, and substituted phosphonates.^[6]

Metric	Value
log Pow	0.74 ^[3]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure risk.

Handling:

- Use in a well-ventilated area or outdoors.^[3]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.^[3]
- Wash face, hands, and any exposed skin thoroughly after handling.^[3]
- Wear protective gloves, protective clothing, eye protection, and face protection.^[3]
- Do not eat, drink, or smoke when handling this product.^[6]
- Keep away from heat, sparks, open flames, and hot surfaces.^[7]
- Use non-sparking tools and take action to prevent static discharges.^[8]

Storage:

- Store in a well-ventilated place.^[3]
- Keep container tightly closed.^[3]
- Store locked up.^[3]

- Store in a cool, dry place away from incompatible materials and foodstuff containers.[\[6\]](#)[\[9\]](#)
- Incompatible materials include strong oxidizing agents.[\[3\]](#)

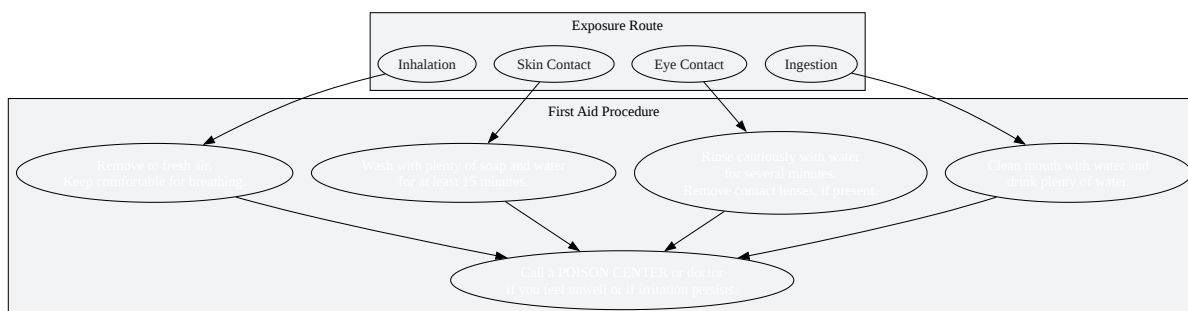
Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **methyl diethylphosphonoacetate**:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[\[8\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., natural rubber, nitrile rubber, neoprene, or PVC) and protective clothing to prevent skin exposure.[\[3\]](#) Inspect gloves before use.[\[3\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) if vapors or aerosols are generated.[\[5\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures immediately.



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In case of inhalation: Remove the person to fresh air and keep them comfortable for breathing.
[3] If breathing is difficult, give oxygen.[3] Call a poison center or doctor if you feel unwell.[3]

In case of skin contact: Take off immediately all contaminated clothing.[1] Wash the skin with plenty of soap and water for at least 15 minutes.[3] If skin irritation occurs, get medical advice/attention.[1]

In case of eye contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[3] If eye irritation persists, get medical advice/attention.[1]

In case of ingestion: Clean the mouth with water and then drink plenty of water.[3] Do not induce vomiting.[8] Call a poison center or doctor immediately.[8]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Personal Precautions:

- Use personal protective equipment as required.[3]
- Ensure adequate ventilation.[3]
- Avoid breathing vapors and contact with skin and eyes.[6]
- Remove all ignition sources.[6]

Environmental Precautions:

- Prevent spillage from entering drains or water courses.[6]

Methods for Cleaning Up:

- For minor spills, contain and absorb the spill with sand, earth, inert material, or vermiculite.[6] Wipe up and place in a suitable labeled container for waste disposal.[6]
- For major spills, clear the area of personnel and move upwind.[6] Alert emergency responders.[6] Stop the leak if it is safe to do so.[6] Collect recoverable product into labeled containers for recycling or disposal.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3]
- Unsuitable Extinguishing Media: No information available.[3]
- Specific Hazards: Combustible.[1] Vapors are heavier than air and may spread along floors.[1] Forms explosive mixtures with air on intense heating.[1] Hazardous combustion products include carbon monoxide, carbon dioxide, and oxides of phosphorus.[3]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[3] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3]

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